

Comprehensive Safety and Handling Protocol for AL-3138 (Aluminum Iodide)

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Compound of Interest

Compound Name: AL-3138

Cat. No.: B15570684

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This document provides essential safety, handling, and disposal protocols for **AL-3138**, chemically identified as Aluminum Iodide (AlI_3). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. **AL-3138** is a solid that is corrosive and reacts violently with water, necessitating stringent safety measures. [\[1\]](#)

Personal Protective Equipment (PPE) and Hazard Mitigation

Due to its hazardous nature, including causing severe skin burns and eye damage, appropriate personal protective equipment must be worn at all times when handling **AL-3138**. [\[1\]](#)

Table 1: Personal Protective Equipment (PPE) Requirements for **AL-3138**

Category	Required Equipment	Specification and Purpose
Eye and Face Protection	Chemical safety goggles and face shield	To protect against dust, splashes, and vapors.[1]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option.[2] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.
Body Protection	Protective clothing and lab coat	To prevent skin contact with the chemical.[1]

| Respiratory Protection | NIOSH-approved respirator | Required when handling in poorly ventilated areas or when dust is generated. All handling should ideally be done in a chemical fume hood.[1] |

Emergency First Aid Procedures

In case of accidental exposure, immediate and appropriate first aid is crucial.

Table 2: First Aid Measures for **AL-3138** Exposure

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with water or shower for at least 15 minutes. Seek immediate medical attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention from an ophthalmologist. [1] [3]

| Ingestion | Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#) |

Operational and Disposal Plans

Handling and Storage Protocols

Strict procedures for handling and storage are necessary to prevent accidents and maintain the chemical's stability.

- Handling:
 - Always use **AL-3138** within a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
 - Handle under an inert atmosphere to prevent contact with moisture.[\[1\]](#)
 - Avoid breathing dust, fumes, or vapors.[\[1\]](#)
 - Thoroughly wash hands and any exposed skin after handling.[\[1\]](#)
 - Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[1\]](#)

- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[1]
 - The storage area should be designated for corrosive materials.[1]
 - Protect from moisture and keep away from water or moist air.[1]
 - Store in a locked-up and secure location.[1]

Experimental Workflow: In-Situ Preparation of Aluminum Iodide

AL-3138 (Aluminum Iodide) is often prepared in-situ for immediate use in chemical reactions. The following is a general workflow for its preparation.



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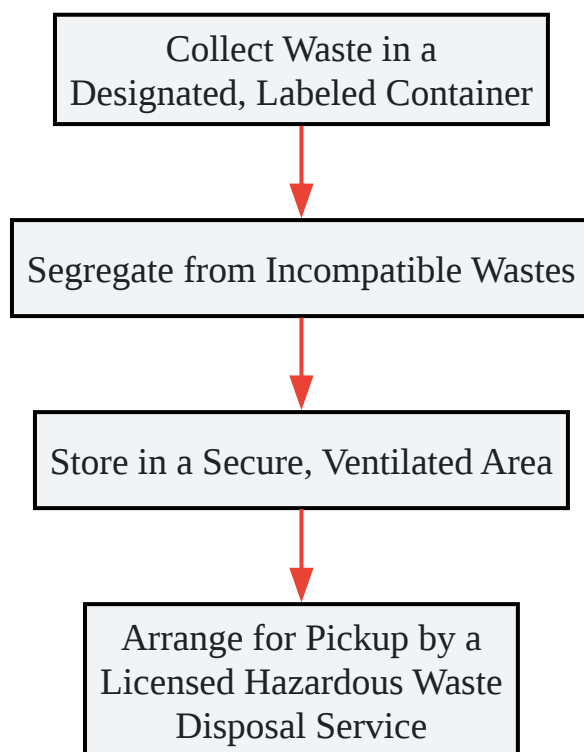
Caption: A typical experimental workflow for the in-situ preparation of **AL-3138**.

Detailed Experimental Protocol: A representative procedure for the in-situ preparation of Aluminum Iodide is as follows:

- In a reaction vessel under an inert atmosphere, combine aluminum powder (or foil) and elemental iodine.
- Add a suitable inert solvent, such as toluene or acetonitrile.
- Stir the mixture and heat it to reflux for approximately 3 hours.
- The completion of the reaction is indicated by the fading of the purple color of the iodine.
- The resulting solution containing **AL-3138** can then be used directly for subsequent synthetic steps.

Disposal Plan

AL-3138 and any materials contaminated with it are considered hazardous waste and must be disposed of in compliance with all federal, state, and local regulations.[1]



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Caption: Logical workflow for the safe disposal of **AL-3138** waste.

Disposal Procedure:

- Do not dispose of **AL-3138** in the regular trash or down the drain.
- Collect all waste material, including empty containers and contaminated items, in a designated hazardous waste container.
- Ensure the waste container is properly labeled with the contents and associated hazards.
- Store the waste container in a secure, designated area away from incompatible materials.

- Contact your institution's environmental health and safety department or a licensed hazardous waste disposal company to arrange for proper disposal.[1]

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References

- 1. researchgate.net [researchgate.net]
- 2. Reacting aluminium and iodine | Demonstration | RSC Education [edu.rsc.org]
- 3. AL-3138 antagonizes FP prostanoid receptor-mediated inositol phosphates generation: comparison with some purported FP antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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